

An In-depth Technical Guide to 4-Nitroacridine as a DNA Intercalating Agent

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Compound of Interest

Compound Name: 4-Nitroacridine

CAS No.: 42955-73-7

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This guide provides a comprehensive technical overview of **4-nitroacridine**, a potent DNA intercalating agent. It is intended for researchers, scientists, and professionals in drug development who are interested in the molecular mechanisms, experimental evaluation, and therapeutic potential of this class of compounds.

Introduction: The Significance of Acridines in DNA Intercalation

Acridine and its derivatives are a well-established class of compounds known for their ability to insert between the base pairs of double-stranded DNA, a process termed intercalation.^[1] This non-covalent interaction is primarily driven by π - π stacking forces between the planar aromatic rings of the acridine core and the DNA base pairs.^[1] The intercalation process disrupts the normal helical structure of DNA, leading to unwinding, lengthening, and stiffening of the DNA molecule.^{[1][2]} These structural perturbations interfere with critical cellular processes such as DNA replication and transcription, ultimately triggering pathways leading to cell cycle arrest and apoptosis.^{[1][3]}

The addition of a nitro group (—NO_2), particularly at the 4-position of the acridine ring, significantly modulates the electronic properties and biological activity of the parent molecule. The nitro group is a strong electron-withdrawing group, which can influence the DNA binding affinity and redox properties of the compound, often enhancing its cytotoxic and, in some contexts, antimicrobial activities.[4][5][6] Derivatives of nitroacridines, such as nitracrine and its analogs, have been extensively studied for their potential as anticancer agents.[7][8]

Mechanism of Action: Beyond Simple Intercalation

The primary mechanism of action for **4-nitroacridine** is its intercalation into the DNA double helix.[9] This physical insertion between base pairs causes a cascade of downstream effects.

Core Intercalation Process:

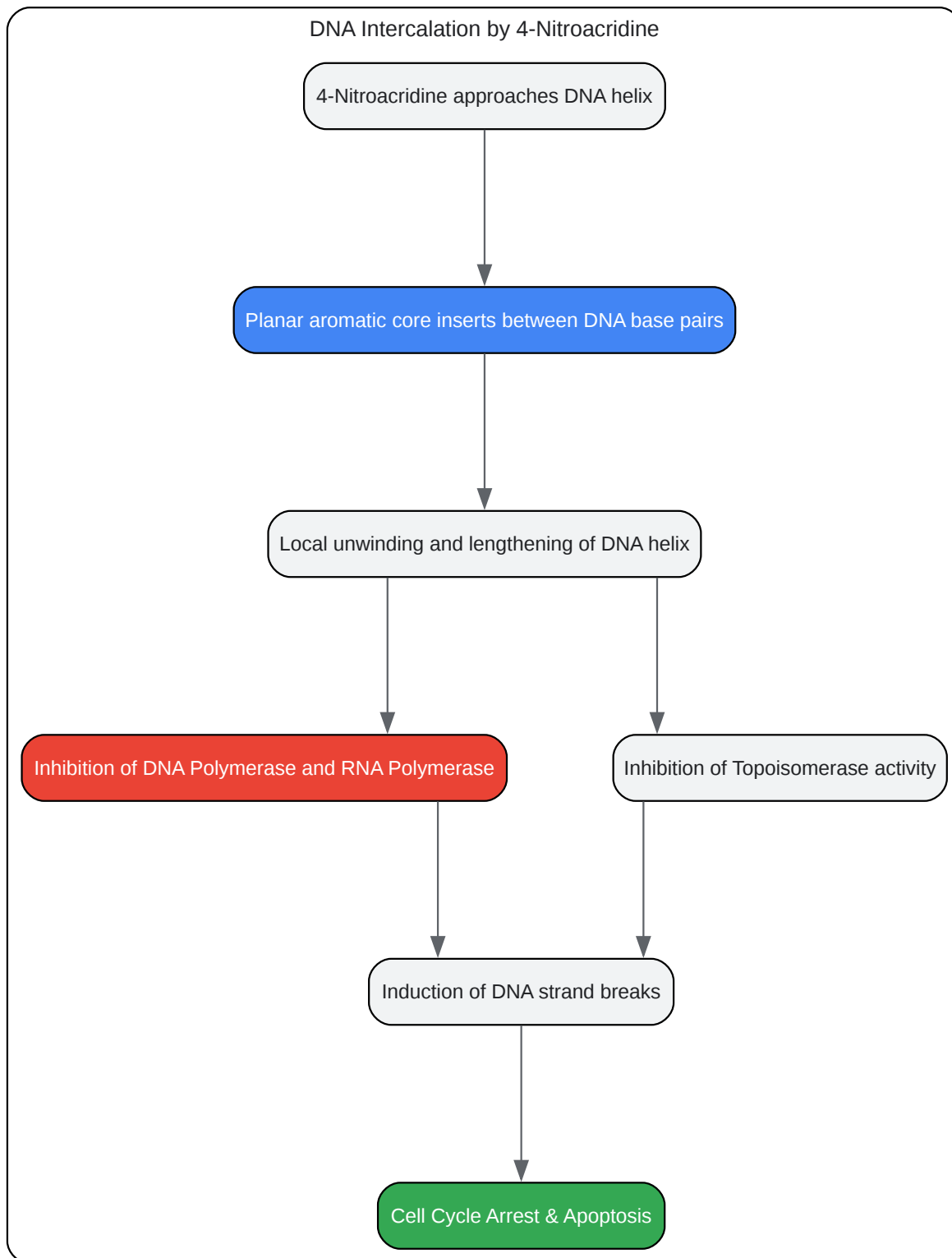
- **Approach and Initial Binding:** The planar **4-nitroacridine** molecule approaches the DNA helix, with initial electrostatic interactions potentially occurring between the protonated acridine nitrogen and the negatively charged phosphate backbone of the DNA.
- **Insertion:** The planar aromatic system of **4-nitroacridine** then inserts itself between adjacent base pairs. This is a dynamic process that forces the base pairs apart and locally unwinds the DNA helix.
- **Stabilization:** The intercalated complex is stabilized by van der Waals forces and hydrophobic interactions.[9]

The consequences of this intercalation are profound and multifaceted, leading to:

- **Inhibition of DNA Replication and Transcription:** The distorted DNA template hinders the progression of DNA and RNA polymerases, effectively halting these essential cellular processes.[3]
- **Induction of DNA Damage:** While intercalation itself is a non-covalent interaction, the presence of the intercalator can make the DNA more susceptible to damage. Some nitroacridine derivatives can also form covalent adducts with DNA, leading to more permanent lesions.[7]

- **Topoisomerase Inhibition:** Acridine derivatives are known to inhibit topoisomerases I and II, enzymes crucial for managing DNA topology during replication and transcription. By trapping the topoisomerase-DNA cleavage complex, these agents can lead to the formation of permanent DNA strand breaks.

The following diagram illustrates the general mechanism of DNA intercalation by a planar aromatic molecule like **4-nitroacridine**.



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Caption: Mechanism of **4-Nitroacridine** Induced Cytotoxicity.

Synthesis of 4-Nitroacridine

The synthesis of **4-nitroacridine** derivatives typically involves a multi-step process. A common synthetic route starts from pyridine N-oxide, which is first nitrated to produce 4-nitropyridine N-oxide.^[10] This intermediate is then reacted with phosphorus trichloride (PCl₃) to yield 4-nitropyridine.^[10] Subsequent reactions would then be employed to build the rest of the acridine ring system.

Alternative synthetic strategies may involve the direct nitration of an acridine precursor, though this can sometimes lead to a mixture of isomers. The choice of synthetic route often depends on the desired substitution pattern on the acridine ring.^{[11][12][13][14]}

Experimental Protocols for Studying DNA Intercalation

A multi-pronged experimental approach is essential to fully characterize the DNA binding properties of **4-nitroacridine**.

Spectroscopic Titration (UV-Visible)

This technique is used to monitor the changes in the absorption spectrum of **4-nitroacridine** upon the addition of DNA.^[15] Intercalation typically results in hypochromism (a decrease in absorbance intensity) and a bathochromic shift (redshift) in the absorption maximum.^[16]

Step-by-Step Protocol:

- Preparation of Solutions:
 - Prepare a stock solution of **4-nitroacridine** in a suitable buffer (e.g., Tris-HCl).
 - Prepare a stock solution of calf thymus DNA (ct-DNA) in the same buffer and determine its concentration spectrophotometrically.
- Titration:
 - Place a fixed concentration of **4-nitroacridine** in a quartz cuvette.

- Record the initial UV-Vis spectrum.
- Incrementally add small aliquots of the ct-DNA stock solution to the cuvette.
- Record the spectrum after each addition, ensuring proper mixing and temperature equilibration.
- Data Analysis:
 - Plot the absorbance at the maximum wavelength against the DNA concentration.
 - The intrinsic binding constant (K_b) can be calculated using the Wolfe-Shimer equation or by fitting the data to a suitable binding model.[\[16\]](#)

Fluorescence Spectroscopy

The intrinsic fluorescence of **4-nitroacridine** or the displacement of a fluorescent DNA probe can be used to study its binding to DNA.[\[15\]](#) The fluorescence of some acridine derivatives is known to be quenched or enhanced upon intercalation.[\[17\]](#)[\[18\]](#)

Ethidium Bromide (EtBr) Displacement Assay:

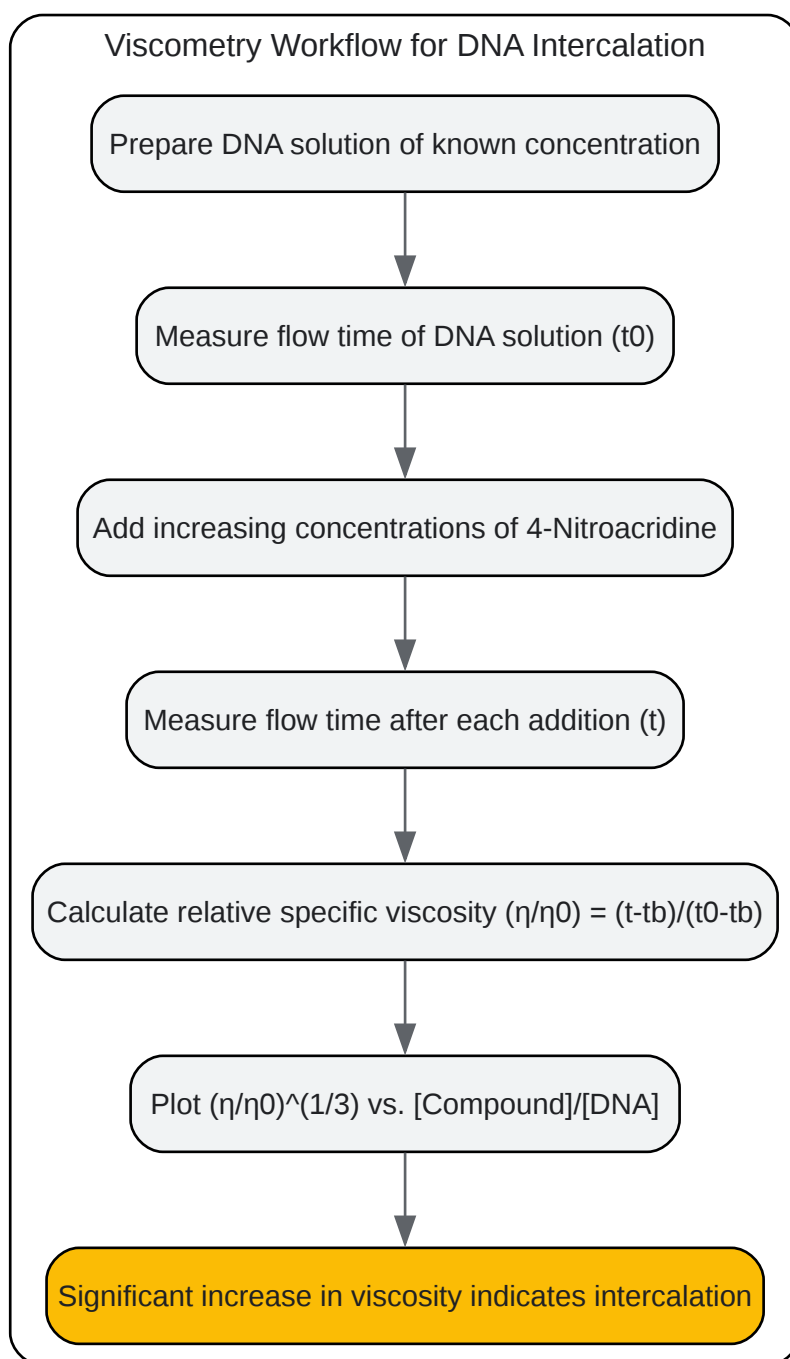
- Principle: Ethidium bromide is a well-known intercalator that exhibits a significant increase in fluorescence upon binding to DNA. A compound that can displace EtBr from its DNA binding sites will cause a decrease in the fluorescence intensity.
- Protocol:
 - Prepare a solution of ct-DNA pre-saturated with EtBr in a suitable buffer.
 - Record the initial fluorescence emission spectrum.
 - Add increasing concentrations of **4-nitroacridine** to the solution.
 - Record the fluorescence spectrum after each addition.
- Analysis:

- The quenching of the EtBr-DNA fluorescence indicates that **4-nitroacridine** is competing for the same intercalation sites.
- The apparent binding constant can be calculated from the quenching data.

Viscometry

Viscometry provides strong evidence for the mode of DNA binding. Intercalation causes a significant increase in the viscosity of a DNA solution due to the lengthening and stiffening of the DNA helix.^[19] In contrast, groove binding or electrostatic interactions typically cause a much smaller change in viscosity.

Experimental Workflow:



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Caption: Workflow for Viscometric Analysis of DNA Binding.

Circular Dichroism (CD) Spectroscopy

CD spectroscopy is used to detect conformational changes in DNA upon ligand binding.^[20] The CD spectrum of B-form DNA is characterized by a positive band around 275 nm and a negative band around 245 nm.^[21] Intercalation can induce changes in these bands, providing further insight into the binding mode.

Biological Activity and Therapeutic Potential

The ability of **4-nitroacridine** and its derivatives to intercalate into DNA and disrupt cellular processes forms the basis of their biological activity, particularly their cytotoxicity towards cancer cells.^{[22][23]}

Cytotoxicity and Anticancer Activity

Numerous studies have demonstrated the potent cytotoxic effects of nitroacridine derivatives against various cancer cell lines.^{[7][24][25]} For instance, the derivative C-1748, a 9-hydroxy-alkylamino-4-methyl-1-nitro-acridine, has shown preferential cytotoxic activity towards prostate cancer cells with a high therapeutic index and low cytotoxicity on myelocytic cells.^{[7][25]}

Key Findings from Pre-clinical Studies:

- **Dose-dependent cytotoxicity:** Nitroacridine derivatives typically exhibit IC₅₀ values in the nanomolar to low micromolar range against sensitive cancer cell lines.^[7]
- **Induction of Apoptosis:** These compounds have been shown to induce apoptosis, often through pathways involving DNA damage response and cell cycle arrest.^[7]
- **In vivo Efficacy:** Some derivatives have demonstrated significant tumor growth inhibition in animal models with minimal toxicity.^{[7][26]}

The table below summarizes representative cytotoxicity data for a nitroacridine derivative.

Cell Line	Cancer Type	IC ₅₀ (nM)	Reference
LNCaP	Prostate Cancer	22.5	^[7]
HL-60	Leukemia	>100	^[7]

Antimicrobial Properties

In addition to their anticancer potential, some acridine derivatives, including those with nitro substitutions, have been investigated for their antimicrobial activity.[22][27] The mechanism of action is thought to be similar, involving the inhibition of bacterial DNA replication and other essential cellular processes.

Cellular Uptake and Subcellular Localization

For a DNA intercalating agent to be effective, it must be able to cross the cell membrane and reach its target in the nucleus. The cellular uptake of acridine derivatives can occur through various mechanisms, including passive diffusion and transporter-mediated uptake.[28] The lipophilicity and charge of the molecule play a crucial role in its ability to traverse the cell membrane.[28] Fluorescence microscopy can be a valuable tool to visualize the subcellular localization of fluorescent acridine derivatives, confirming their accumulation in the nucleus.

Protocol for Cellular Uptake Assay:

- Cell Culture: Seed the cells of interest in a suitable culture vessel (e.g., 96-well plate or confocal dish) and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of **4-nitroacridine** for different time points.
- Quantification:
 - For fluorescent compounds, the intracellular concentration can be quantified using flow cytometry or fluorescence microscopy.[29][30]
 - For non-fluorescent compounds, techniques like liquid chromatography-mass spectrometry (LC-MS) can be used to measure the amount of compound in cell lysates. [31]
- Inhibition Studies: To investigate the mechanism of uptake, the assay can be performed in the presence of inhibitors of specific cellular transport processes (e.g., metabolic inhibitors to assess energy-dependent uptake).[28]

Structure-Activity Relationships (SAR)

The biological activity of **4-nitroacridine** derivatives is highly dependent on their chemical structure.^{[1][32]} Key structural features that influence activity include:

- **The Acridine Core:** The planarity of the tricyclic ring system is essential for efficient intercalation.
- **The Nitro Group:** The position and number of nitro groups can significantly impact the electronic properties, DNA binding affinity, and cytotoxicity of the compound.
- **Substituents at the 9-position:** The nature of the side chain at the 9-position is crucial for modulating DNA binding affinity, sequence selectivity, and pharmacokinetic properties. Basic side chains can enhance interactions with the DNA phosphate backbone.^[1]

Conclusion and Future Directions

4-Nitroacridine and its derivatives represent a potent class of DNA intercalating agents with significant therapeutic potential, particularly in the development of novel anticancer drugs. Their mechanism of action, centered on the disruption of DNA structure and function, makes them effective cytotoxic agents. A thorough understanding of their DNA binding properties, cellular uptake, and structure-activity relationships is crucial for the rational design of new and improved therapeutic agents with enhanced efficacy and reduced toxicity.

Future research in this area will likely focus on:

- The development of derivatives with improved tumor selectivity and reduced off-target effects.
- The investigation of combination therapies where **4-nitroacridine** derivatives are used in conjunction with other anticancer agents.
- The exploration of their potential as antimicrobial agents in an era of increasing antibiotic resistance.

References

- Sharma, V., Gupta, M., Kumar, P., & Sharma, A. (2021). A Comprehensive Review on Fused Heterocyclic as DNA Intercalators: Promising Anticancer Agents. *Current Pharmaceutical Design*, 27(1), 15-42.
- Godzieba, M., & Ciesielski, S. (2020). Natural DNA Intercalators as Promising Therapeutics for Cancer and Infectious Diseases. *Current Cancer Drug Targets*, 20(1), 19-32.
- Wheate, N. J., Brodie, C. R., Collins, J. G., Kemp, S., & Aldrich-Wright, J. R. (2007). DNA Intercalators in Cancer Therapy: Organic and Inorganic Drugs and Their Spectroscopic Tools of Analysis. *Mini-Reviews in Medicinal Chemistry*, 7(6), 627-648. [[Link](#)]
- Venugopal, S., Sharma, V., Mehra, A., Singh, I., & Singh, G. (2022). DNA intercalators as anticancer agents. *Chemical Biology & Drug Design*, 100(4), 580-598. [[Link](#)]
- Godzieba, M., & Ciesielski, S. (2020). Natural DNA Intercalators as Promising Therapeutics for Cancer and Infectious Diseases. *Current Cancer Drug Targets*, 20(1), 19-32. [[Link](#)]
- Krstić, G. A., et al. (2018). A review of published data on acridine derivatives with different biological activities. *Kragujevac Journal of Science*, 40, 117-142.
- Denny, W. A., et al. (1995). Hypoxia-Selective Antitumor Agents. 13. Effects of Acridine Substitution on the Hypoxia-Selective Cytotoxicity and Metabolic Red. *Journal of Medicinal Chemistry*, 38(4), 607-616. [[Link](#)]
- Burke, T. G., et al. (2008). Pre-Clinical Evaluation of 1-Nitroacridine Derived Chemotherapeutic Agent that has Preferential Cytotoxic Activity Towards Prostate Cancer. *Cancer Biology & Therapy*, 7(9), 1439-1448. [[Link](#)]
- Raza, A., et al. (2022). Acridine as an Anti-Tumour Agent: A Critical Review. *Molecules*, 27(15), 4963. [[Link](#)]
- Krstić, G. A., et al. (2018). A REVIEW OF PUBLISHED DATA ON ACRIDINE DERIVATIVES WITH DIFFERENT BIOLOGICAL ACTIVITIES. *Kragujevac Journal of Science*, 40, 117-142. [[Link](#)]
- PrepChem. (n.d.). Synthesis of 4-nitropyridine. Retrieved from [[Link](#)]
- BioWorld. (2001). New nitroacridine derivatives with excellent in vivo antitumor activity. Retrieved from [[Link](#)]

- Bulavka, V. N., & Boiko, I. I. (2000). SYNTHESIS OF 4-AMINOPYRIDINE AND 4-ACETYLAMINOPYRIDINE BY REDUCTION OF 4-NITROPYRIDINE-N-OXIDE WITH IRON AND MINERAL ACIDS. Fourth International Electronic Conference on Synthetic Organic Chemistry.
- Mohammadi-Far, M., et al. (2010). Cytotoxic Effect of Some 1, 4-Dihydropyridine Derivatives Containing Nitroimidazole Moiety. Iranian Journal of Pharmaceutical Research, 9(4), 407-413.
- O'Neill, P., et al. (1991). Correlation of the radiosensitization potency afforded by nitroacridine intercalators with their electron scavenging efficiency in DNA. International Journal of Radiation Oncology, Biology, Physics, 22(3), 565-568. [\[Link\]](#)
- Raza, A., et al. (2022). Acridine as an Anti-Tumour Agent: A Critical Review. Molecules, 27(15), 4963. [\[Link\]](#)
- Burke, T. G., et al. (2008). Pre-clinical evaluation of 1-nitroacridine derived chemotherapeutic agent that has preferential cytotoxic activity towards prostate cancer. Cancer Biology & Therapy, 7(9), 1439-1448. [\[Link\]](#)
- Vasincu, D., et al. (2018). DNA INTERCALATING ABILITY OF FOUR ACRIDINE-N-OXYDES DERIVATIVES INVESTIGATED BY SPECTRAL AND ELECTROCHEMICAL TECHNIQUES. Farmacia, 66(2), 244-250. [\[Link\]](#)
- Wang, Y., et al. (2015). A Two-Step Continuous Flow Synthesis of 4-Nitropyridine. Journal of Chemical Research, 39(4), 209-212. [\[Link\]](#)
- Głowacka, I. E., et al. (2020). Acridine Based N-Acylhydrazone Derivatives as Potential Anticancer Agents: Synthesis, Characterization and ctDNA/HSA Spectroscopic Binding Properties. International Journal of Molecular Sciences, 21(23), 9093. [\[Link\]](#)
- Martinez, A., et al. (2022). The Diverse Biological Activity of Recently Synthesized Nitro Compounds. Molecules, 27(11), 3636. [\[Link\]](#)
- CN1743313A - One-step reaction method for preparing 4-nitropyridine-nitrogen oxide and....
- Bio-Techne. (2024). What are DNA intercalators and how do they work? Retrieved from [\[Link\]](#)

- Nitek, W., et al. (2021). Multidirectional Efficacy of Biologically Active Nitro Compounds Included in Medicines. *Molecules*, 26(16), 4991. [\[Link\]](#)
- Thompson, C. A., et al. (2022). Structure-Activity Relationship Investigations Probing the Cytotoxicity of 9-Aminoacridines Derivatives with PC3 and A549. *International Journal of Molecular Sciences*, 23(19), 11920. [\[Link\]](#)
- Reiriz, C., et al. (2022). In Vitro Cellular Uptake Studies of Self-Assembled Fluorinated Nanoparticles Labelled with Antibodies. *Nanomaterials*, 12(19), 3330. [\[Link\]](#)
- PubChem. (n.d.). AID 504727 - C-LANA Counter Screen: DNA intercalators Measured in Biochemical System Using Plate Reader. Retrieved from [\[Link\]](#)
- Kumar, A., et al. (2021). Protonation induced redshift in the fluorescence of a pyridine derivative as a potential anti-counterfeiting agent. *Soft Matter*, 17(3), 652-659. [\[Link\]](#)
- Greene, R. S., Alderfer, J., & Munson, B. R. (1983). In vitro effects of acridine intercalation on RNA polymerase interactions with supercoiled DNA. *International Journal of Biochemistry*, 15(10), 1231-1239. [\[Link\]](#)
- Pop, R., et al. (2022). Pyridine Compounds with Antimicrobial and Antiviral Activities. *Molecules*, 27(19), 6271. [\[Link\]](#)
- Atamna, H., et al. (2000). Mechanisms of action of DNA intercalating acridine-based drugs: how important are contributions from electron transfer and oxidative stress? *Biochemical Pharmacology*, 60(5), 655-667. [\[Link\]](#)
- Mohamed, S. S., et al. (2025). DNA Binding Studies of Pyridine-4-Carbohydrazide Derivatives: Molecular Docking, Chemical Synthesis and Spectroscopic Investigation. *American Journal of Case Reports & Reviews*, 2(1), 100118. [\[Link\]](#)
- Mondal, S., et al. (2022). Study of DNA Interaction and Cytotoxicity Activity of Oxidovanadium(V) Complexes with ONO Donor Schiff Base Ligands. *Molecules*, 27(21), 7248. [\[Link\]](#)
- Shahabadi, N., et al. (2013). Drug-DNA interactions and their study by UV-Visible, fluorescence spectroscopies and cyclic voltametry. *Journal of Photochemistry and*

Photobiology B: Biology, 124, 1-19. [\[Link\]](#)

- Kumar, C. V., et al. (2019). Spectroscopic and viscometric determination of DNA-binding modes of some bioactive dibenzodioxins and phenazines. Scientific Reports, 9(1), 5649. [\[Link\]](#)
- Puckett, C. A., & Barton, J. K. (2007). Mechanism of cellular uptake of a ruthenium polypyridyl complex. Journal of the American Chemical Society, 129(1), 46-47. [\[Link\]](#)
- ResearchGate. (n.d.). Results of the competitive cell uptake assay. Retrieved from [\[Link\]](#)
- Mohammad, T., et al. (2019). Spectroscopic and Molecular Docking Studies on the Interaction of Troxerutin With DNA. Journal of Biomolecular Structure and Dynamics, 37(13), 3506-3517. [\[Link\]](#)
- Musyanovych, A., et al. (2015). Quantitative Particle Uptake by Cells as Analyzed by Different Methods. Small, 11(14), 1676-1685. [\[Link\]](#)
- Liang, X., et al. (2015). Rapid Method To Determine Intracellular Drug Concentrations in Cellular Uptake Assays: Application to Metformin in Organic Cation Transporter 1–Transfected Human Embryonic Kidney 293 Cells. Drug Metabolism and Disposition, 43(3), 366-373. [\[Link\]](#)
- Zhang, X. F., Zhang, J., & Lu, X. (2015). The Fluorescence Properties of Three Rhodamine Dye Analogues: Acridine Red, Pyronin Y and Pyronin B. Journal of Fluorescence, 25(4), 1151-1158. [\[Link\]](#)
- Zhang, X. F., et al. (2015). The Fluorescence Properties of Three Rhodamine Dye Analogues: Acridine Red, Pyronin Y and Pyronin B. Journal of Fluorescence, 25(4), 1151-1158. [\[Link\]](#)

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- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. What are DNA intercalators and how do they work?](https://synapse.patsnap.com) [synapse.patsnap.com]
- [3. In vitro effects of acridine intercalation on RNA polymerase interactions with supercoiled DNA](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [4. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [5. mdpi.com](https://mdpi.com) [mdpi.com]
- [6. mdpi.com](https://mdpi.com) [mdpi.com]
- [7. Pre-Clinical Evaluation of 1-Nitroacridine Derived Chemotherapeutic Agent that has Preferential Cytotoxic Activity Towards Prostate Cancer - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [8. Correlation of the radiosensitization potency afforded by nitroacridine intercalators with their electron scavenging efficiency in DNA - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [9. benthamdirect.com](https://benthamdirect.com) [benthamdirect.com]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- [11. prepchem.com](https://prepchem.com) [prepchem.com]
- [12. mdpi.org](https://mdpi.org) [mdpi.org]
- [13. Page loading...](https://wap.guidechem.com) [wap.guidechem.com]
- [14. CN1743313A - One-step reaction method for preparing 4-nitropyridine-nitrogen oxide and halogenated-4-nitropyridine-nitrogen oxide - Google Patents](https://patents.google.com) [patents.google.com]
- [15. Drug-DNA interactions and their study by UV-Visible, fluorescence spectroscopies and cyclic voltametry - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [16. Spectroscopic and viscometric determination of DNA-binding modes of some bioactive dibenzodioxins and phenazines - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [17. The Fluorescence Properties of Three Rhodamine Dye Analogues: Acridine Red, Pyronin Y and Pyronin B - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [18. researchgate.net](https://researchgate.net) [researchgate.net]
- [19. researchgate.net](https://researchgate.net) [researchgate.net]
- [20. Spectroscopic and molecular docking studies on the interaction of troxerutin with DNA - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]

- [21. mdpi.com \[mdpi.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. brieflands.com \[brieflands.com\]](#)
- [24. Acridine as an Anti-Tumour Agent: A Critical Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. | BioWorld \[bioworld.com\]](#)
- [27. files.core.ac.uk \[files.core.ac.uk\]](#)
- [28. Mechanism of cellular uptake of a ruthenium polypyridyl complex - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [29. mdpi.com \[mdpi.com\]](#)
- [30. Quantitative Particle Uptake by Cells as Analyzed by Different Methods - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [31. Rapid Method To Determine Intracellular Drug Concentrations in Cellular Uptake Assays: Application to Metformin in Organic Cation Transporter 1–Transfected Human Embryonic Kidney 293 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [32. mdpi.com \[mdpi.com\]](#)
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